

Physical characteristics of 4-Nitropyridine-2-sulfonyl fluoride

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Compound of Interest

Compound Name: 4-Nitropyridine-2-sulfonyl fluoride

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4-Nitropyridine-2-sulfonyl Fluoride: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Nitropyridine-2-sulfonyl fluoride is a heterocyclic aromatic compound of interest in medicinal chemistry and drug discovery. Its structure, featuring a pyridine ring substituted with both a nitro group and a sulfonyl fluoride moiety, suggests potential applications as a covalent inhibitor or a chemical probe for biological targets. The electron-withdrawing nature of the nitro group and the electrophilic character of the sulfonyl fluoride group make this molecule a candidate for engaging with nucleophilic residues in proteins. This technical guide provides a summary of its physical characteristics, a proposed synthetic pathway, and a potential mechanism of action based on related compounds.

Physical Characteristics

Detailed experimental data on the physical characteristics of **4-Nitropyridine-2-sulfonyl fluoride** is limited in publicly available literature. The following tables summarize the available computed and predicted data.

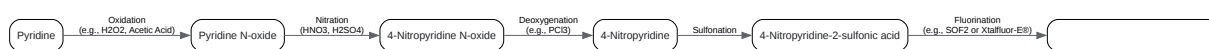
Identifier	Value
IUPAC Name	4-nitropyridine-2-sulfonyl fluoride
CAS Number	2090446-25-4[1]
Molecular Formula	C5H3FN2O4S[2]
Molecular Weight	206.15 g/mol
Canonical SMILES	<chem>C1=CN=C(C=C1--INVALID-LINK--[O-])S(=O)(=O)F</chem> [2]
InChI	InChI=1S/C5H3FN2O4S/c6-13(11,12)5-3-4(8(9)10)1-2-7-5/h1-3H[2]
InChIKey	JJXBFFICVHJOOL-UHFFFAOYSA-N[2]

Predicted Physicochemical Properties	Value
XlogP	0.8[2]
Monoisotopic Mass	205.97975 Da[2]

Predicted Collision Cross Section (CCS) Data (Å²)	Adduct	m/z	Predicted CCS
[M+H] ⁺	206.98703	133.0[2]	
[M+Na] ⁺	228.96897	142.2[2]	
[M-H] ⁻	204.97247	135.0[2]	
[M+NH4] ⁺	224.01357	150.1[2]	
[M+K] ⁺	244.94291	135.8[2]	
[M+H-H2O] ⁺	188.97701	130.7[2]	

Synthesis

A specific, detailed experimental protocol for the synthesis of **4-Nitropyridine-2-sulfonyl fluoride** is not readily available in the scientific literature. However, a logical synthetic route can be proposed based on established methods for the synthesis of sulfonyl fluorides and the nitration of pyridine derivatives. The proposed pathway involves two main stages: the synthesis of a 4-nitropyridine-2-sulfonic acid precursor, followed by its conversion to the corresponding sulfonyl fluoride.



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Caption: Proposed synthetic pathway for **4-Nitropyridine-2-sulfonyl fluoride**.

Experimental Protocols (General Methodologies)

The following are generalized experimental protocols for the key steps in the proposed synthesis. These are based on literature procedures for similar transformations and would require optimization for the specific synthesis of **4-Nitropyridine-2-sulfonyl fluoride**.

Step 1: Synthesis of 4-Nitropyridine

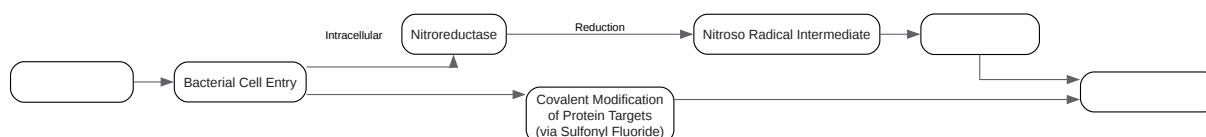
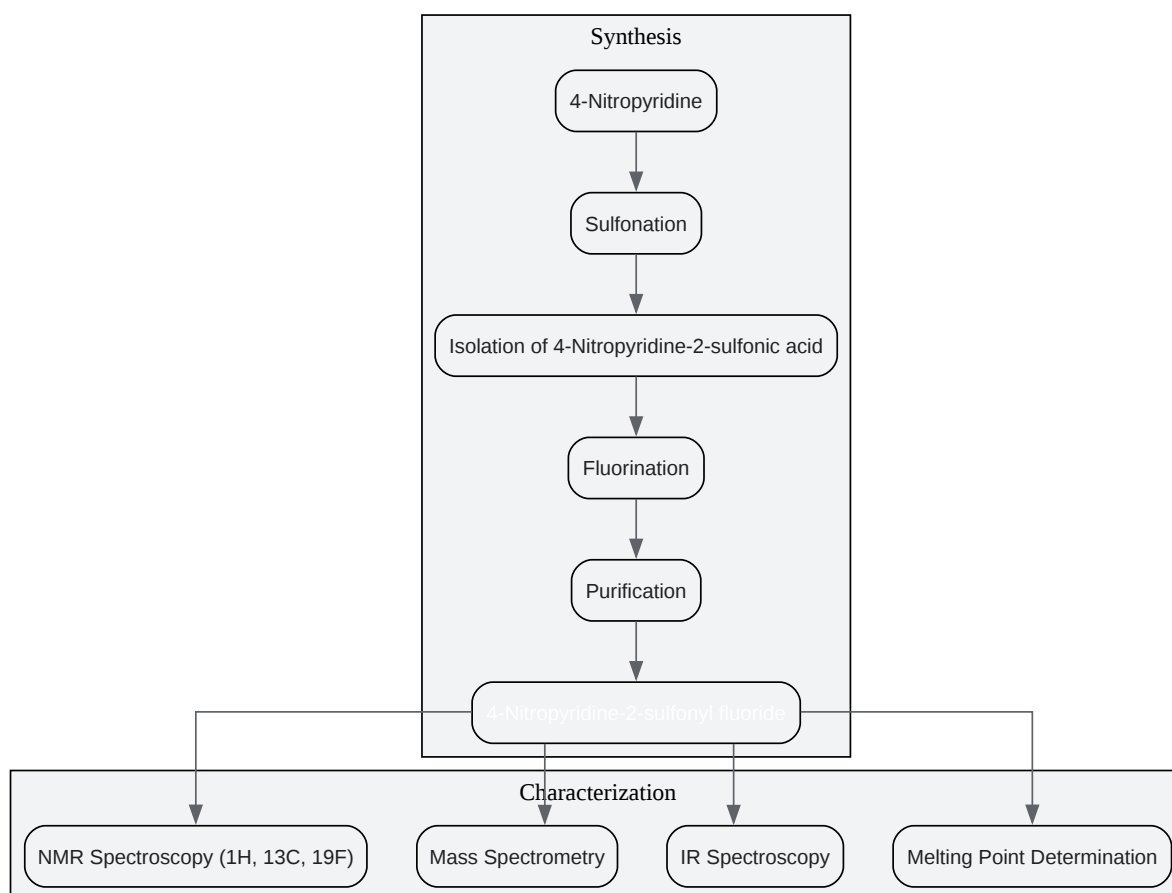
A two-step continuous flow synthesis of 4-nitropyridine from pyridine N-oxide has been reported and could be adapted.[3]

- Nitration of Pyridine N-oxide: Pyridine N-oxide is reacted with a mixture of nitric acid (HNO_3) and sulfuric acid (H_2SO_4) to yield 4-nitropyridine N-oxide.[3]
- Deoxygenation of 4-Nitropyridine N-oxide: The resulting 4-nitropyridine N-oxide is then treated with a deoxygenating agent, such as phosphorus trichloride (PCl_3), to afford 4-nitropyridine.[3]

Step 2: Conversion of 4-Nitropyridine-2-sulfonic Acid to **4-Nitropyridine-2-sulfonyl Fluoride**

General methods for the conversion of sulfonic acids to sulfonyl fluorides can be employed.

- Method A: Using Thionyl Fluoride: The sodium salt of the sulfonic acid can be reacted with thionyl fluoride (SOF_2) to yield the sulfonyl fluoride.
- Method B: Using Deoxyfluorination Reagents: The sulfonic acid can be treated with a deoxyfluorinating agent like Xtalfluor-E® under milder conditions.



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References

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